

Technical Guide: Physicochemical Properties of 1,4-Dibromonaphthalene-2,3-diamine

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Compound of Interest

Compound Name: 1,4-Dibromonaphthalene-2,3-diamine

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Introduction

1,4-Dibromonaphthalene-2,3-diamine is a halogenated aromatic diamine. Its structure suggests its potential as a precursor in the synthesis of more complex molecules, particularly in the fields of materials science and medicinal chemistry. The presence of two amine groups and two bromine atoms on the naphthalene core offers multiple reactive sites for further functionalization. This document provides a comprehensive overview of the available physicochemical properties, synthetic methodologies, and potential applications of this compound. It is important to note that while computational data for this compound is available, experimentally determined physicochemical data is limited in publicly accessible literature, indicating its primary role as a synthetic intermediate.

Physicochemical Properties

Quantitative physicochemical data for **1,4-Dibromonaphthalene-2,3-diamine** is primarily based on computational models. These predicted values provide useful estimates for its behavior in various chemical environments.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ Br ₂ N ₂	[PubChem][1]
Molecular Weight	315.99 g/mol	[PubChem][1]
CAS Number	103598-22-7	[Guidechem][2]
XLogP3-AA (Predicted)	3.2	[PubChem][1]
Hydrogen Bond Donor Count	2	[PubChem][1]
Hydrogen Bond Acceptor Count	2	[PubChem][1]
Topological Polar Surface Area	52 Å ²	[PubChem][1]
Complexity (Predicted)	190	[PubChem][1]
Monoisotopic Mass	313.90542 Da	[PubChem][1]

Note: Experimental data for properties such as melting point, boiling point, and solubility are not readily available in the cited literature. The data presented above are computationally derived and should be used as estimations.

Synthesis of 1,4-Dibromonaphthalene-2,3-diamine

A synthetic protocol for **1,4-dibromonaphthalene-2,3-diamine** (referred to as 1,4-diamino-2,3-dibromonaphthalene in the source) is detailed in Chinese patent CN109180423B. The method involves the bromination of 1,4-diaminonaphthalene.[3]

Experimental Protocol

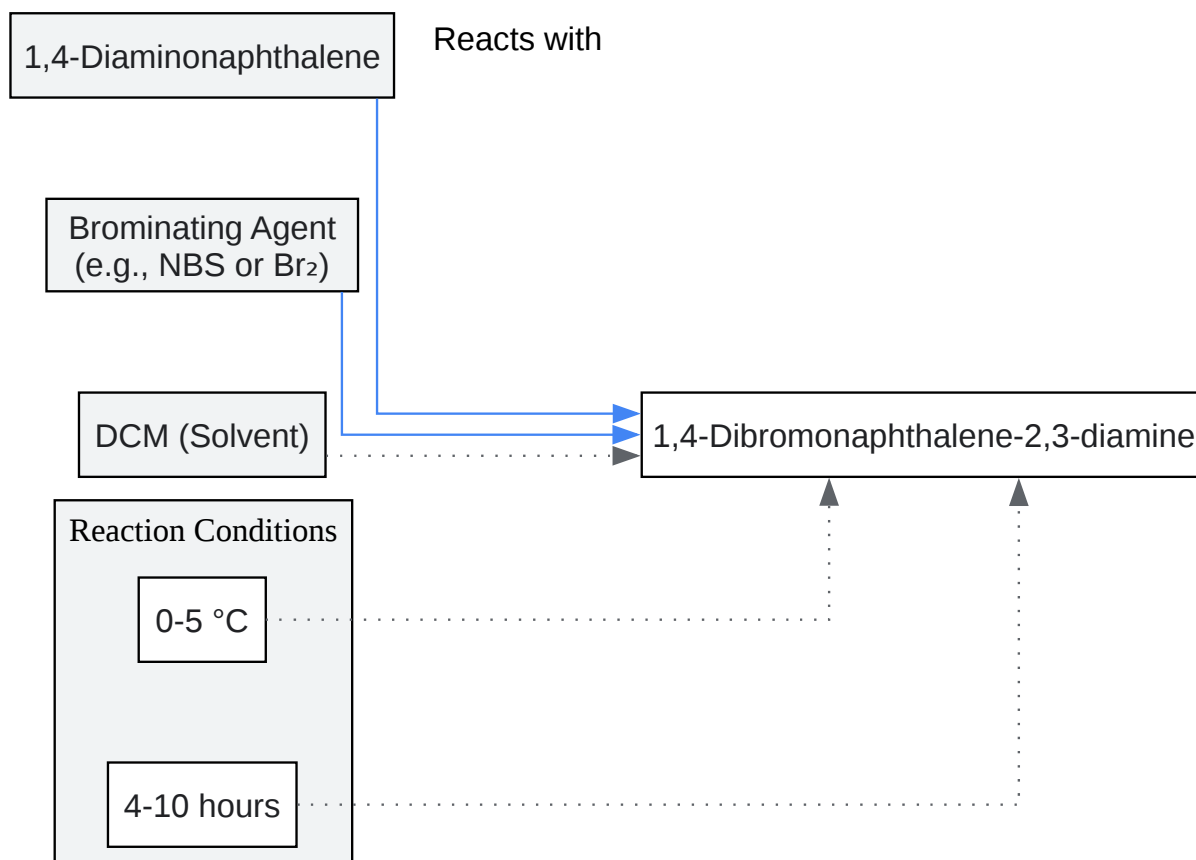
Materials:

- 1,4-diaminonaphthalene
- Dichloromethane (DCM)
- Brominating agent (e.g., N-Bromosuccinimide (NBS) or Bromine)

Procedure:[3]

- In a suitable reaction vessel, dissolve 1,4-diaminonaphthalene in dichloromethane (DCM).
- Stir the mixture uniformly and cool the solution to a temperature range of 0-5 °C.
- Slowly add the brominating agent to the cooled solution. The molar ratio of 1,4-diaminonaphthalene to the brominating agent should be 1:2.
- Maintain the reaction temperature at 0-5 °C and continue stirring for a period of 4-10 hours to allow the reaction to proceed.
- Upon completion, the product, **1,4-dibromonaphthalene-2,3-diamine**, is obtained as a light pink solid. The patent reports a yield of 94.9% with a purity of 94% when using NBS, and a yield of 98.1% with 99% purity when using bromine.[3]

The following diagram illustrates the synthetic workflow for the preparation of **1,4-Dibromonaphthalene-2,3-diamine**.



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Caption: Synthetic pathway for **1,4-Dibromonaphthalene-2,3-diamine**.

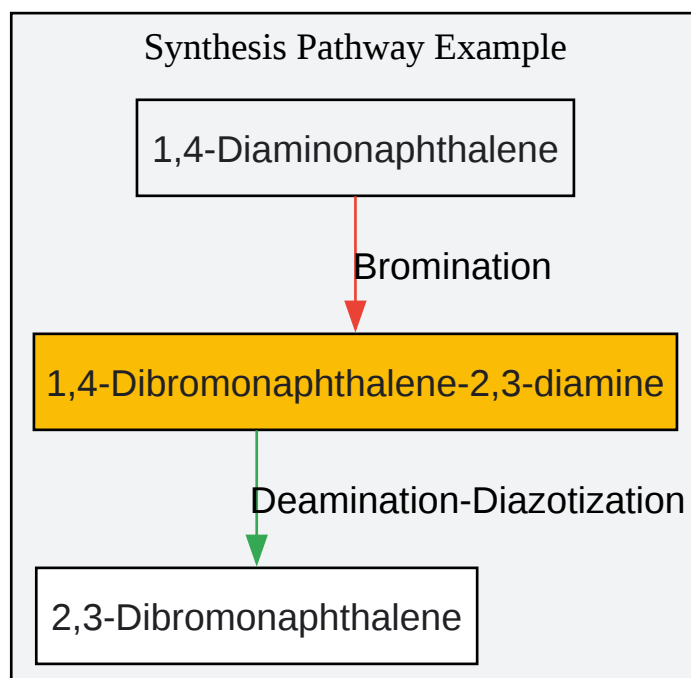
Reactivity and Applications

The primary application of **1,4-dibromonaphthalene-2,3-diamine**, as indicated in the literature, is as a chemical intermediate. The patent that describes its synthesis utilizes it in a subsequent step to produce 2,3-dibromonaphthalene.[3] This suggests its role as a transient species in multi-step organic syntheses.

The chemical structure, featuring two nucleophilic amine groups and two bromine atoms susceptible to substitution or coupling reactions, makes it a versatile building block for constructing more complex molecular architectures. Potential, though not explicitly documented, applications could include the synthesis of:

- Heterocyclic compounds: The diamine functionality is a common precursor for the formation of various heterocyclic rings, which are prevalent in pharmaceuticals and functional materials.
- Polymers: The difunctional nature of the molecule could allow for its use as a monomer in polymerization reactions.
- Ligands for coordination chemistry: The nitrogen atoms of the amine groups can act as coordination sites for metal ions.

The following diagram illustrates the logical relationship of **1,4-Dibromonaphthalene-2,3-diamine** as a synthetic intermediate.



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Caption: Role as a synthetic intermediate.

Conclusion

1,4-Dibromonaphthalene-2,3-diamine is a valuable synthetic intermediate whose full potential is yet to be extensively explored in publicly available literature. While experimental

physicochemical data remains scarce, computational data provides a foundational understanding of its properties. The documented synthetic route offers a clear pathway for its preparation, enabling further investigation into its reactivity and potential applications in the development of novel compounds for various scientific disciplines. Researchers and drug development professionals may find this compound to be a useful building block for creating new molecular entities with desired functionalities.

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